

A Comparative Analysis of the Physical Properties of Propyl Cinnamate and Isopropyl Cinnamate

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Compound of Interest

Compound Name: *Propyl cinnamate*

Cat. No.: *B7822587*

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For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of isomeric compounds is fundamental. **Propyl cinnamate** and **isopropyl cinnamate**, both esters of cinnamic acid, share the same molecular formula ($C_{12}H_{14}O_2$) and molecular weight (190.24 g/mol), yet their structural differences as constitutional isomers lead to distinct physical characteristics. This guide provides a detailed comparison of their key physical properties, supported by established experimental methodologies.

Executive Summary

Propyl cinnamate and **isopropyl cinnamate** are colorless, viscous liquids with characteristic sweet, fruity, or balsamic odors. While both are insoluble in water and soluble in organic solvents like ethanol and oils, their melting points, boiling points, densities, and refractive indices show slight but significant variations.^{[1][2][3][4]} These differences, arising from the branching in the isopropyl group versus the straight chain of the propyl group, can influence their behavior in various applications, from fragrance formulations to reaction kinetics.

Comparative Data of Physical Properties

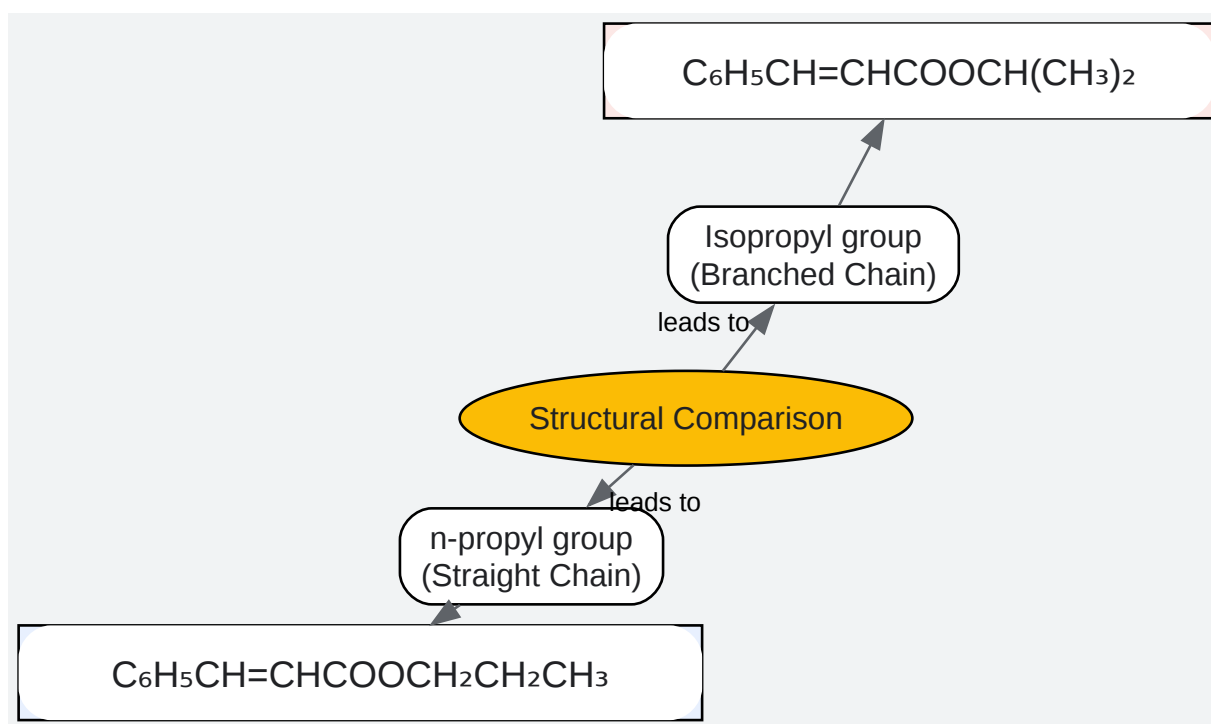
The table below summarizes the key physical properties of **propyl cinnamate** and **isopropyl cinnamate**, compiled from various sources. It is important to note that some reported values are ranges, reflecting potential variations in experimental conditions and purity.

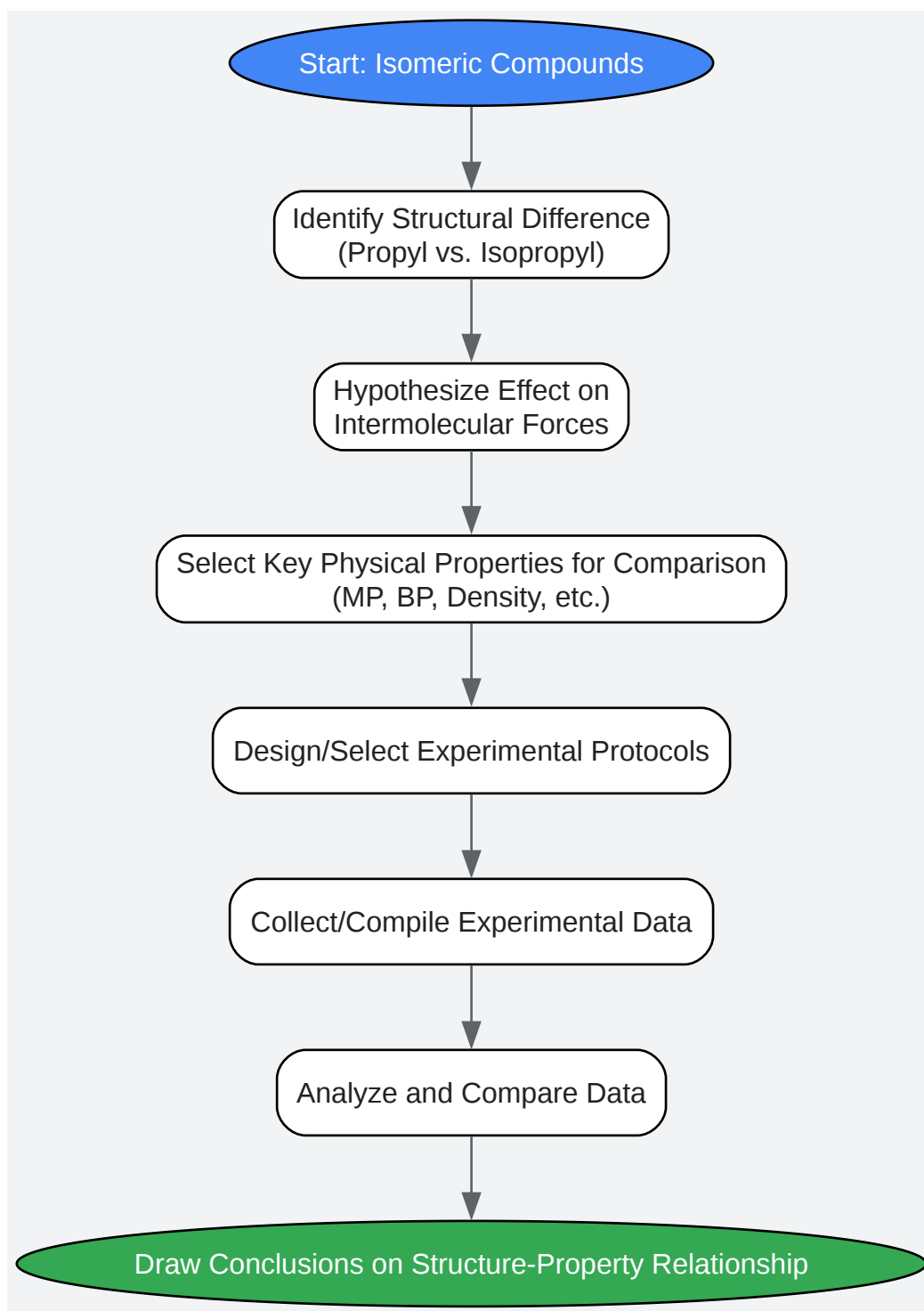
Physical Property	Propyl Cinnamate	Isopropyl Cinnamate
Molecular Formula	C ₁₂ H ₁₄ O ₂	C ₁₂ H ₁₄ O ₂
Molecular Weight	190.24 g/mol	190.24 g/mol
Appearance	Colorless viscous liquid	Colorless viscous liquid
Odor	Sweet, slightly floral	Balsamic, sweet, dry amber-like
Melting Point	12-13 °C	39 °C
Boiling Point	282-284 °C @ 760 mmHg	261-273 °C @ 760 mmHg
Density	1.025-1.040 g/cm ³	1.020-1.032 g/cm ³ @ 20-25°C
Refractive Index	1.547-1.553	1.541-1.548 @ 20°C
Solubility in Water	Insoluble (68.97 mg/L @ 25°C est.)	Insoluble (79.69 mg/L @ 25°C est.)
Solubility in Organics	Soluble in oils, miscible in ethanol	Soluble in oils, miscible in ethanol

Note: The presented data is a synthesis of information from multiple sources and may represent ranges or typical values.

Structural Isomerism: A Visual Comparison

The fundamental difference between **propyl cinnamate** and **isopropyl cinnamate** lies in the structure of the alkyl group attached to the carboxylate. This seemingly minor variation in branching is the primary determinant of their differing physical properties.





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